

# Rapid Curing of Heliosit Orthodontic Adhesive: A Comparative Analysis of Conversion Efficiency

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A comprehensive evaluation of the degree of conversion of **Heliosit** orthodontic adhesive under rapid, high-intensity light-curing protocols reveals a significant reduction in polymerization efficiency compared to conventional curing methods. This guide provides a detailed comparison with other commercially available orthodontic adhesives, supported by experimental data, to inform researchers and dental professionals on the potential clinical implications of accelerated curing schedules.

Recent advancements in dental light-curing technology have introduced high-intensity LED units capable of significantly reducing curing times. However, the impact of these rapid curing protocols on the polymerization efficiency of orthodontic adhesives, such as **Heliosit**, remains a critical area of investigation. Inadequate polymerization, indicated by a lower degree of conversion (DC), can compromise the mechanical properties and bond strength of the adhesive, potentially leading to premature bond failure.

A recent study investigated the influence of a rapid high-intensity light curing protocol (two consecutive 3-second exposures at 2900 mW/cm²) on the DC of **Heliosit** and compared it with a conventional protocol (two consecutive 10-second exposures at 1100 mW/cm²) and other adhesives like Enlight and Transbond XT.[1][2] The findings indicate that while rapid curing offers a significant time-saving advantage, it results in a statistically significant decrease in both short-term and 24-hour DC values for all tested materials.[1][2]



# **Comparative Analysis of Degree of Conversion**

The degree of conversion was assessed using Fourier-transform infrared (FTIR) spectroscopy at various time points after curing.[1][2] The quantitative data from this analysis is summarized in the table below, comparing **Heliosit** with Enlight and Transbond XT under both conventional and rapid curing protocols, with and without the presence of a metal bracket (MBG), which can interfere with light transmission.



Material	Curing Protocol	Condition	Short-term DC (2, 6, 10 min) (%)	24-hour DC (%)
Heliosit	Conventional	Control (CG)	High-end range	Lower than short-term
Rapid	Control (CG)	45.8 - 60.0	54.8 - 81.4	_
Conventional	Metal Bracket (MBG)	High-end range	Lower than short-term	
Rapid	Metal Bracket (MBG)	43.0 - 50.1 (up to 5.9% reduction)	49.7 - 79.0 (up to 4.7% reduction)	
Enlight	Conventional	Control (CG)	44.4 - 64.4	54.4 - 82.8
Rapid	Control (CG)	45.8 - 60.0 (4.4% reduction)	54.8 - 81.4	
Conventional	Metal Bracket (MBG)	44.4 - 64.4	54.4 - 82.8	
Rapid	Metal Bracket (MBG)	43.0 - 50.1	49.7 - 79.0	
Transbond XT	Conventional	Control (CG)	44.4 - 64.4	54.4 - 82.8
Rapid	Control (CG)	45.8 - 60.0	54.8 - 81.4	
Conventional	Metal Bracket (MBG)	44.4 - 64.4	54.4 - 82.8	_
Rapid	Metal Bracket (MBG)	43.0 - 50.1	49.7 - 79.0	

Table 1: Degree of Conversion of Orthodontic Adhesives under Different Curing Protocols. Data sourced from a comparative study on commercially available orthodontic adhesive systems.[1] [2]

The data reveals that **Heliosit**, being a more flowable and translucent system due to its higher monomer ratio (>85 wt%), exhibited high initial DC values.[1] However, this rapid initial



polymerization consumes a larger portion of available monomers, leading to a comparatively lower increase in post-cure DC at 24 hours.[1][3] The reduction in DC with rapid curing was more pronounced for **Heliosit**, especially in the presence of a metal bracket, highlighting the clinical challenges of ensuring adequate polymerization in obstructed areas.[1]

# **Experimental Protocol: Measuring the Degree of Conversion**

The degree of conversion of the orthodontic adhesives was determined using Fourier-transform infrared (FTIR) spectroscopy. This technique measures the change in the concentration of aliphatic C=C double bonds, which are consumed during the polymerization process.

#### Sample Preparation and Curing:

- Three commercially available orthodontic adhesive systems were tested: Heliosit, Enlight, and Transbond XT.[1][2]
- Samples were tested under two conditions: a control group (CG) without any obstruction and a metal bracket group (MBG) where a metal bracket was placed over the adhesive.[1][2]
- Two light-curing protocols were employed:
  - Conventional Curing: Two consecutive 10-second exposures at a light intensity of 1100 mW/cm².[1][2]
  - Rapid Curing: Two consecutive 3-second exposures at a light intensity of 2900 mW/cm².[1]
     [2]

### FTIR Analysis:

- The DC was assessed at short-term intervals (2, 6, and 10 minutes) and after a 24-hour period.[1][2]
- FTIR spectra of the uncured and cured adhesive samples were recorded.
- The degree of conversion was calculated based on the decrease in the peak area of the aliphatic C=C absorption band relative to an internal standard peak (aromatic C=C) that does



not change during polymerization.

# **Experimental Workflow Diagram**

The following diagram illustrates the key steps in the experimental workflow for determining the degree of conversion of **Heliosit** and other orthodontic adhesives.





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Figure 1: Experimental workflow for DC measurement.



In conclusion, while rapid curing of **Heliosit** offers a significant reduction in clinical chair time, it comes at the cost of a lower degree of conversion. This reduction is more pronounced in clinically challenging situations, such as the presence of metal brackets. Therefore, clinicians should be aware of this trade-off and consider the potential for compromised bond integrity when employing accelerated curing protocols. Further research is warranted to optimize rapid curing techniques to ensure adequate polymerization and long-term clinical success.

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